

Personal Protective Equipment & Handling Guide: 1-(2-Bromoethoxy)-2-methylpropane

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Compound of Interest

Compound Name: 1-(2-bromoethoxy)-2-methylpropane

CAS No.: 4963-16-0

Cat. No.: B2454644

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Part 1: Rapid Response & Hazard Architecture Emergency Overview

1-(2-Bromoethoxy)-2-methylpropane is a bifunctional alkylating agent and ether. Its chemical architecture combines the flammability and peroxide-forming potential of an ether with the reactivity of a primary alkyl bromide.

Critical Hazards:

- **Genotoxicity:** As a primary alkyl halide, it acts as an electrophile capable of alkylating DNA/proteins. Treat as a potential carcinogen.
- **Peroxide Formation:** The ether linkage adjacent to a secondary carbon (isobutyl group) makes it susceptible to autoxidation.
- **Lachrymator/Irritant:** High vapor pressure leads to rapid respiratory and ocular irritation.

Quantitative Safety Data

Parameter	Value / Status	Source
Physical State	Liquid / Oil	[BLDpharm, 2026]
Storage Temp	-20°C (Freezer), Inert Atmosphere	[BLDpharm, 2026]
Flash Point	~57°C (Estimated from analogs)	[CDN Isotopes, 2025]
GHS Signal	WARNING / DANGER	[Sigma-Aldrich, 2025]
Hazard Codes	H226 (Flammable), H315 (Skin), H319 (Eye), H335 (Resp), H351 (Suspected Carcinogen)	[Fisher, 2025]

Part 2: Risk Assessment & Hierarchy of Controls

Effective safety relies on a "Defense in Depth" strategy. PPE is the last line of defense, not the first.

Engineering Controls (Primary Defense)

- Containment: All transfers must occur within a certified Chemical Fume Hood (CFH) operating at face velocity >100 fpm.
- Inertion: Due to peroxide risks, store and handle under Argon or Nitrogen.
- Static Control: Ground all metal transfer equipment. Ether vapors can ignite from static discharge.^[1]

PPE Selection Logic (Secondary Defense)

The lipophilic nature of the isobutyl group facilitates skin absorption, while the bromine atom increases permeation through standard rubber.

Glove Selection Matrix

Note: Breakthrough times are estimated based on homologous halogenated ethers.

Glove Material	Thickness	Breakthrough Time	Usage Context
Nitrile (Disposable)	4-6 mil	< 5 mins	Forbidden as single layer. Use only as inner glove.
Double Nitrile	10 mil (total)	~15 mins	Routine Handling. Inspect outer glove frequently. Change immediately upon splash. [2] [3]
Viton / Butyl	>15 mil	> 4 hours	Spill Cleanup / Bulk Transfer. Essential for direct contact.
Silver Shield (Laminate)	2.7 mil	> 8 hours	Maximum Protection. Use as inner liner under nitrile for high-risk procedures.

Respiratory & Eye Protection[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Eyes: Chemical Splash Goggles (ANSI Z87.1) are mandatory. Face shields are required for volumes >50 mL.
- Respiratory: If fume hood is unavailable (e.g., spill outside hood), use a Full-Face Respirator with Organic Vapor (OV) cartridges.

Part 3: Operational Protocols

Workflow 1: Routine Transfer & Reaction Setup

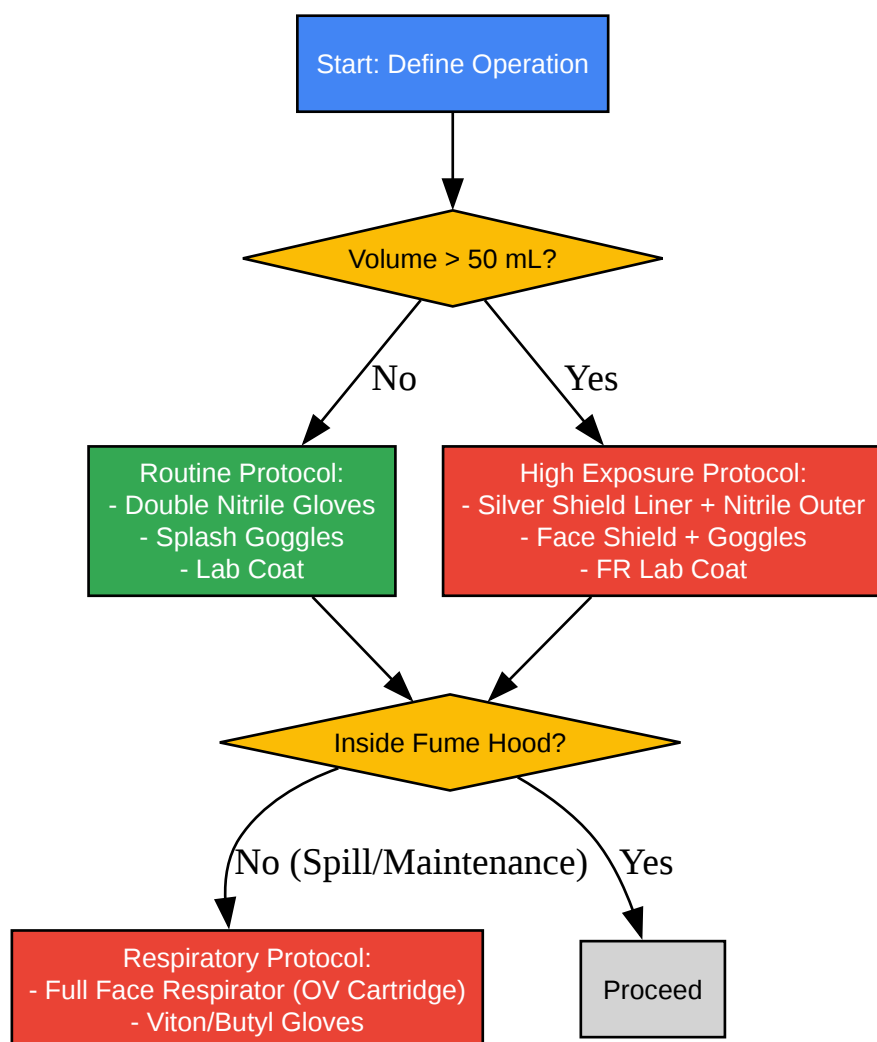
Objective: Transfer reagent from storage to reaction vessel without exposure.

- Preparation:
 - Don PPE: Lab coat, safety goggles, Double Nitrile Gloves.

- Check reagent bottle for peroxide crystals (do not open if crystals are visible).
- Clamp reaction vessel and purge with Nitrogen.
- Transfer:
 - Use a gas-tight syringe with a long needle (Luer-lock) to avoid pouring.
 - Technique: Insert needle through septum. Withdraw liquid slowly to prevent bubble formation (cavitation can aerosolize the ether).
 - Transfer directly into the reaction solvent (subsurface addition) to minimize vapor generation.
- Decontamination:
 - Immediately wipe syringe exterior with a Kimwipe soaked in acetone, then dispose of Kimwipe in solid hazardous waste.
 - Rinse syringe with acetone into "Halogenated Waste".

Workflow 2: PPE Decision Logic

The following diagram illustrates the decision process for selecting the correct protective equipment based on the operation scale.



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Figure 1: PPE Selection Decision Tree based on volume and engineering control availability.

Part 4: Emergency Response & Disposal

Spill Response Algorithm

Scenario: 10 mL spill inside the fume hood.

- Alert: Announce the spill. Keep fume hood sash low.
- PPE Upgrade: Don Silver Shield or thick Viton gloves.

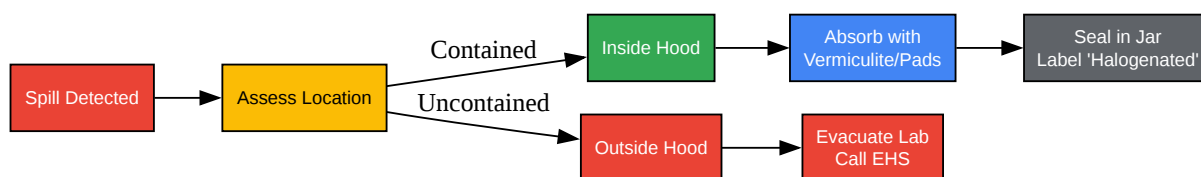
- Absorb: Do NOT use paper towels (flammability risk). Use vermiculite, sand, or commercial "Solvent Absorbent" pads.
- Clean: Scoop absorbed material into a wide-mouth jar. Label "Hazardous Waste: Flammable/Toxic Solid".
- Decontaminate: Scrub surface with soap and water. Test surface pH (alkyl halides can hydrolyze to HBr, causing acidity).

Skin Exposure[2][3][5][6][7][8][10][11][12][13]

- Immediate Action: Flush with water for 15 minutes.
- Do Not: Do not use ethanol or DMSO to wash skin; these solvents increase skin permeability and drag the alkyl bromide deeper into the tissue.

Disposal[6][8][13][14][15][16]

- Segregation: Dispose as Halogenated Organic Waste.
- Incompatibility: Do not mix with strong oxidizers (nitric acid) or strong bases (risk of exothermic elimination).



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Figure 2: Immediate response workflow for chemical spills.

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